The Analytical Imperative: Why a Multi-Technique Approach is Crucial

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Compound of Interest

Compound Name:	*[2-(Prop-1-en-2-yl)oxolan-3-yl]methanamine*
CAS No.:	*1803589-39-0*
Cat. No.:	*B1381240*

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The structural complexity of **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine**, with its multiple stereocenters and functional groups, necessitates a robust analytical strategy. While NMR spectroscopy provides unparalleled detail on the molecular framework and connectivity, GC-MS offers exceptional sensitivity and information on molecular weight and fragmentation patterns. Relying on a single technique can lead to incomplete or ambiguous characterization. This guide will dissect the strengths and limitations of each approach, providing a holistic view of their complementary nature.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy - The Gold Standard for Structural Elucidation

NMR spectroscopy remains the cornerstone of molecular structure determination in organic chemistry. Its ability to probe the chemical environment of individual nuclei (^{1}H and ^{13}C) provides a detailed "fingerprint" of the molecule.

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Predicted ^{1}H and ^{13}C NMR Spectral Data

Given the novelty of **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine**, direct experimental spectra are not readily available in the literature. However, based on extensive data from analogous substituted tetrahydrofurans, vinyl compounds, and aminomethyl groups, we can predict the following spectral characteristics in a common solvent like $CDCl_3$.[1][2][3][4][5][6][7]

Table 1: Predicted ^{1}H NMR Data for **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine** in $CDCl_3$

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2 (oxolane CH)	3.8 - 4.0	dd	8.0, 6.0
H-3 (oxolane CH)	2.2 - 2.4	m	-
H-4 (oxolane CH_2)	1.8 - 2.0	m	-
H-5 (oxolane CH_2)	3.6 - 3.8	m	-
H-6 (aminomethyl CH_2)	2.7 - 2.9	m	-
NH_2 (amine)	1.5 - 2.5	br s	-
H-1' (vinyl CH_2)	4.8 - 5.0	s	-
H-1' (vinyl CH_2)	4.7 - 4.9	s	-
H-2' (vinyl CH_3)	1.7 - 1.8	s	-

Table 2: Predicted ^{13}C NMR Data for **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine** in $CDCl_3$

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-2 (oxolane CH)	80 - 85
C-3 (oxolane CH)	45 - 50
C-4 (oxolane CH_2)	28 - 33
C-5 (oxolane CH_2)	67 - 72
C-6 (aminomethyl CH_2)	40 - 45
C-1' (vinyl C)	140 - 145
C-2' (vinyl CH_2)	110 - 115
C-3' (vinyl CH_3)	20 - 25

Experimental Protocol for NMR Spectroscopy

This protocol is designed to yield high-resolution ^{1}H and ^{13}C NMR spectra, suitable for detailed structural analysis.

- Sample Preparation:
  - Accurately weigh 5-10 mg of the purified **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine**.
  - Dissolve the sample in approximately 0.6 mL of deuterated chloroform ($CDCl_3$). The choice of a deuterated solvent is critical to avoid large solvent signals in the ^{1}H NMR spectrum.[7]
  - Add a small amount of tetramethylsilane (TMS) as an internal standard for referencing the chemical shifts to 0.00 ppm.[8]
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup (400 MHz Spectrometer):
  - Insert the sample into the spectrometer.
  - Lock the spectrometer onto the deuterium signal of the $CDCl_3$.

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- Shim the magnetic field to achieve optimal homogeneity, ensuring sharp, symmetrical peaks.

- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H spectrum.
  - Typical parameters: spectral width of 12-15 ppm, 16-32 scans, relaxation delay of 1-2 seconds.
  - Process the data with Fourier transformation, phase correction, and baseline correction.
  - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum. This simplifies the spectrum to single lines for each unique carbon.
  - Typical parameters: spectral width of 200-220 ppm, 1024-4096 scans, relaxation delay of 2-5 seconds.
  - Process the data similarly to the ^{1}H spectrum.
- 2D NMR Experiments (for unambiguous assignment):
  - COSY (Correlation Spectroscopy): To identify proton-proton couplings within the same spin system.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, crucial for connecting different spin systems.[9]

Causality Behind Experimental Choices

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- Choice of Solvent: $CDCl_3$ is a good first choice due to its ability to dissolve a wide range of organic compounds and its relatively clean spectral window. For compounds with poor solubility, other solvents like DMSO-d_6 or Methanol-d_4 can be used, though the chemical shifts will be affected.[7]
- Internal Standard: TMS is chemically inert and its single, sharp signal at 0.00 ppm does not typically overlap with analyte signals, making it an ideal reference.[8]
- 2D NMR: For a molecule with multiple chiral centers and overlapping signals in the 1D spectra, 2D NMR is not optional but essential for definitive structural assignment.[9]

Part 2: Gas Chromatography-Mass Spectrometry (GC-MS) - A Powerful Alternative for Identification and Quantification

GC-MS is a hybrid technique that combines the separation power of gas chromatography with the detection capabilities of mass spectrometry. It is particularly useful for identifying and quantifying volatile and thermally stable compounds.[10]

The Challenge of Analyzing Primary Amines by GC-MS

Primary amines, like our target molecule, can exhibit poor chromatographic behavior due to their polarity and tendency to interact with active sites on the GC column, leading to tailing peaks and poor resolution.[11] To overcome this, chemical derivatization is often employed to make the analyte more volatile and less polar.[11][12]

Experimental Protocol for GC-MS with Derivatization

This protocol outlines a robust method for the analysis of **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine** using trifluoroacetic anhydride (TFAA) as a derivatizing agent.

- Derivatization:
  - Dissolve approximately 1 mg of the analyte in 200 µL of a suitable solvent (e.g., ethyl acetate).
  - Add 100 µL of trifluoroacetic anhydride (TFAA).

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- Cap the vial and heat at 60-70 °C for 20-30 minutes. TFAA reacts with the primary amine to form a more volatile and less polar trifluoroacetamide derivative.[13]
- Cool the sample to room temperature.
- Evaporate the excess reagent and solvent under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of solvent (e.g., 1 mL of ethyl acetate) for GC-MS analysis.

- GC-MS Instrument Setup:
  - GC Column: A non-polar column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm x 0.25 µm), is suitable for separating a wide range of derivatized compounds.[10]
  - Injection: 1 µL of the derivatized sample is injected in splitless mode to maximize sensitivity.
  - Oven Temperature Program:
    - Initial temperature: 60 °C, hold for 2 minutes.
    - Ramp: Increase to 280 °C at a rate of 10 °C/minute.
    - Final hold: Hold at 280 °C for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 500.
  - Ion Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.

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Expected GC-MS Data

- Retention Time: The derivatized analyte will have a specific retention time under the defined chromatographic conditions.
- Mass Spectrum:
  - Molecular Ion (M^+): A peak corresponding to the molecular weight of the trifluoroacetamide derivative should be observable.
  - Fragmentation Pattern: The molecule will fragment in a predictable manner upon electron ionization. Key fragments would likely arise from the loss of the trifluoroacetyl group, cleavage of the oxolane ring, and loss of the prop-1-en-2-yl side chain. This fragmentation pattern is crucial for structural confirmation.

Comparative Analysis: NMR vs. GC-MS

Table 3: Objective Comparison of NMR and GC-MS for the Analysis of **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine**

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Feature	NMR Spectroscopy	Gas Chromatography-Mass Spectrometry (GC-MS)
Primary Information	Detailed molecular structure, connectivity, stereochemistry.	Molecular weight, fragmentation pattern, purity.
Sample Requirement	Higher (5-10 mg for comprehensive 2D NMR).	Lower (sub-microgram quantities).
Sample Preparation	Simple dissolution in a deuterated solvent.	More complex, often requires derivatization.[11][12]
Analysis Time	Longer (can take several hours for 2D experiments).	Faster (typically under 30 minutes per sample).
Destructive?	Non-destructive, sample can be recovered.	Destructive.
Quantitative Ability	Good with an internal standard (qNMR).	Excellent with an internal standard.
Stereochemical Info	Excellent (through coupling constants and NOE).	Generally not possible without chiral chromatography.
Mixture Analysis	Can analyze mixtures, but can be complex to interpret.	Excellent for separating components of a mixture.

Visualizing the Workflows

NMR Spectroscopy Workflow

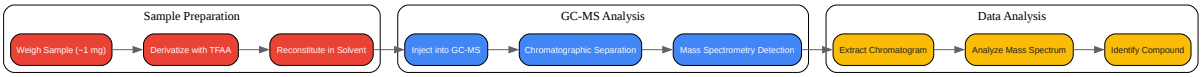


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Caption: Workflow for NMR-based structural elucidation.

GC-MS Analysis Workflow



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Caption: Workflow for GC-MS analysis with derivatization.

Conclusion and Recommendations

For the initial, unambiguous structural determination of a novel compound like **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine**, NMR spectroscopy is indispensable. Its ability to map out the complete carbon-hydrogen framework and provide stereochemical insights is unmatched. A full suite of 1D and 2D NMR experiments should be considered the primary approach for full characterization.

GC-MS serves as an excellent complementary technique. Once the structure is confirmed by NMR, a GC-MS method can be developed for routine analysis, such as purity assessment, reaction monitoring, and quantification in complex matrices. Its high sensitivity and speed make it ideal for these applications. The necessity of derivatization for this class of compounds is a critical consideration in method development.[11][12]

Ultimately, the synergy of NMR and GC-MS provides a self-validating system, ensuring the highest level of confidence in the identity and purity of **[2-(prop-1-en-2-yl)oxolan-3-yl]methanamine**, a crucial requirement for advancing any scientific or drug development endeavor.

References

- Felton, J. S., & Knize, M. G. (1991). Chromatographic methods for the analysis of heterocyclic amine food mutagens/carcinogens. Journal of Chromatography B: Biomedical

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Sciences and Applications, 569(1-2), 141-168. [Link]

- Melo, A., Viegas, O., Petisca, C., Pinho, O., & Ferreira, I. M. (2008). New method for the analysis of heterocyclic amines in meat extracts using pressurised liquid extraction and liquid chromatography-tandem mass spectrometry. Journal of Chromatography A, 1194(2), 155-160. [Link]
- Gross, G. A. (1992). Analysis of Foods and Related Samples for Heterocyclic Amine Mutagens/Carcinogens. In Chromatographic Analysis of Environmental and Food Toxicants (pp. 225-268). Elsevier. [Link]
- Jhu, S. C., Wang, J. Y., Wang, H. T., & Chen, S. F. (2021). Analysis of heterocyclic aromatic amines using selective extraction by magnetic molecularly imprinted polymers coupled with liquid chromatography–Mass spectrometry. Journal of Food and Drug Analysis, 29(4), 698-710. [Link]
- Sigalov, M. V., Shmidt, E. Y., Mikhaleva, A. I., Korostova, S. E., Lazarev, I. M., & Trofimov, B. A. (1993). NMR spectra and structures of protonated 1-vinylpyrroles. Chemistry of Heterocyclic Compounds, 29(1), 40-48. [Link]
- Turesky, R. J. (2007). Analysis of heterocyclic aromatic amines. TrAC Trends in Analytical Chemistry, 26(9), 959-970. [Link]
- Carvalho, M. S., & Santos, C. M. (2014). Advanced NMR techniques for structural characterization of heterocyclic structures. ESA-IPB, 1-20. [Link]
- Chertkov, A. V., Shestakova, A. K., & Chertkov, V. A. (2012). Synthesis and NMR spectra of tetrahydrofuran-2-13C. Chemistry of Heterocyclic Compounds, 48(3), 412-421. [Link]
- Kolehmainen, E., et al. (2000). NMR studies on derivatives of heteroaromatic compounds: exceptionally small carbon-carbon couplings, 1J(CC), in 2-lithiothiophene, 2-lithio-N-methylpyrrole and 2-lithiofuran. Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy, 56(1), 91-102. [Link]
- Chertkov, A. V., Shestakova, A. K., & Chertkov, V. A. (2012). Synthesis and NMR Spectra of Tetrahydrofuran-2-13C. Chemistry of Heterocyclic Compounds, 48(3), 412-421. [Link]

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- Chan, K. C., & Lee, J. W. (2005). Chemical derivatization for the analysis of drugs by GC-MS - A conceptual review. Journal of Food and Drug Analysis, 13(1), 1-13. [Link]
- Abraham, R. J., & Mobli, M. (2007). 1H chemical shifts in NMR, part 18. Ring currents and π-electron effects in hetero-aromatics. Magnetic Resonance in Chemistry, 45(10), 865-883. [Link]
- Babij, N. R., et al. (2016). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. Organic Process Research & Development, 20(3), 661-667. [Link]
- Chen, B. H., et al. (2020). Analysis of Furan and Its Derivatives in Food Matrices Using Solid Phase Extraction Coupled with Gas Chromatography-Tandem Mass Spectrometry. Foods, 9(10), 1435. [Link]
- Bishop, A. N., & Ciolino, L. A. (2016). Formation and identification of novel derivatives of primary amine and zwitterionic drugs. IU Indianapolis ScholarWorks. [Link]
- Pop, A., et al. (2018). A Complete 1H and 13C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Magnetochemistry, 4(4), 45. [Link]
- Kim, Y., et al. (2022). Comparison of Two Derivative Methods for the Quantification of Amino Acids in PM2.5 Using GC-MS/MS. Atmosphere, 13(8), 1269. [Link]
- ChemSynthesis. (n.d.). N-(oxolan-2-yl)-1-phenylmethanimine. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). Supplementary Information. Retrieved from [Link]
- Pearson. (n.d.). The 1H NMR spectrum of 2-propen-1-ol is shown here. Indicate the... Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). proton NMR spectrum of N-methylethanamine (ethylmethylamine). Retrieved from [Link]

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- 1. Thieme E-Journals - Synthesis / Abstract [thieme-connect.de]
- 2. cris.bgu.ac.il [cris.bgu.ac.il]
- 3. sites.esa.ipb.pt [sites.esa.ipb.pt]
- 4. researchgate.net [researchgate.net]
- 5. SYNTHESIS AND NMR SPECTRA OF TETRAHYDROFURAN-2-¹³C | Chemistry of Heterocyclic Compounds [hgs.osi.lv]
- 6. modgraph.co.uk [modgraph.co.uk]
- 7. scs.illinois.edu [scs.illinois.edu]
- 8. 1H proton nmr spectrum of N-methylethanamine (ethylmethylamine) C3H9N CH3NHCH2CH3 low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 N-methylethylamine 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. A Complete 1H and 13C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones [mdpi.com]
- 10. Analysis of Furan and Its Derivatives in Food Matrices Using Solid Phase Extraction Coupled with Gas Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 11. The Derivatization and Analysis of Amino Acids by GC-MS [sigmaaldrich.com]
- 12. mdpi.com [mdpi.com]
- 13. scholarworks.indianapolis.iu.edu [scholarworks.indianapolis.iu.edu]
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